

# Safe Disposal of ATTO 565 Cadaverine: A Procedural Guide

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## Compound of Interest

Compound Name: ATTO 565 cadaverine

Cat. No.: B12377854

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For researchers, scientists, and drug development professionals, ensuring proper disposal of chemical reagents is a critical component of laboratory safety and environmental responsibility. This guide provides essential, immediate safety and logistical information for the proper disposal of **ATTO 565 cadaverine**, a fluorescent marker commonly used in life sciences.

## I. Immediate Safety and Handling

While **ATTO 565 cadaverine** is not classified as a hazardous substance according to Regulation (EC) No. 1272/2008, it is crucial to handle it with care, adhering to good laboratory practices. The cadaverine component, 1,5-diaminopentane, is a combustible liquid that can cause severe skin burns and eye damage and is harmful if swallowed or in contact with skin. Therefore, appropriate personal protective equipment (PPE) should always be worn.

Personal Protective Equipment (PPE) Requirements:

| PPE Item        | Specification                              |
|-----------------|--|
| Eye Protection  | Safety glasses or goggles                  |
| Hand Protection | Nitrile or other chemical-resistant gloves |
| Body Protection | Laboratory coat                            |

## II. Proper Disposal Procedures

The recommended disposal route for **ATTO 565 cadaverine** and associated waste is through your institution's Environmental Health and Safety (EHS) office. Do not dispose of **ATTO 565 cadaverine** or its waste down the drain.

#### Step-by-Step Disposal Protocol:

- **Waste Segregation:** All materials contaminated with **ATTO 565 cadaverine**, including unused product, solutions, and labware (e.g., pipette tips, tubes, gloves), must be segregated as chemical waste.
- **Waste Collection:**
  - **Solid Waste:** Collect all solid waste in a designated, clearly labeled, and sealed hazardous waste container.
  - **Liquid Waste:** Collect all liquid waste containing **ATTO 565 cadaverine** in a separate, sealed, and clearly labeled hazardous waste container.
- **Labeling:** Label the waste containers with "Hazardous Waste," the full chemical name "**ATTO 565 cadaverine**," and any other information required by your institution.
- **Storage:** Store the sealed waste containers in a designated, well-ventilated, and cool area, away from incompatible materials.
- **EHS Pickup:** Contact your institution's EHS office to arrange for the pickup and disposal of the chemical waste.

### III. Spill and Exposure Procedures

In the event of a spill or exposure, follow these immediate steps:

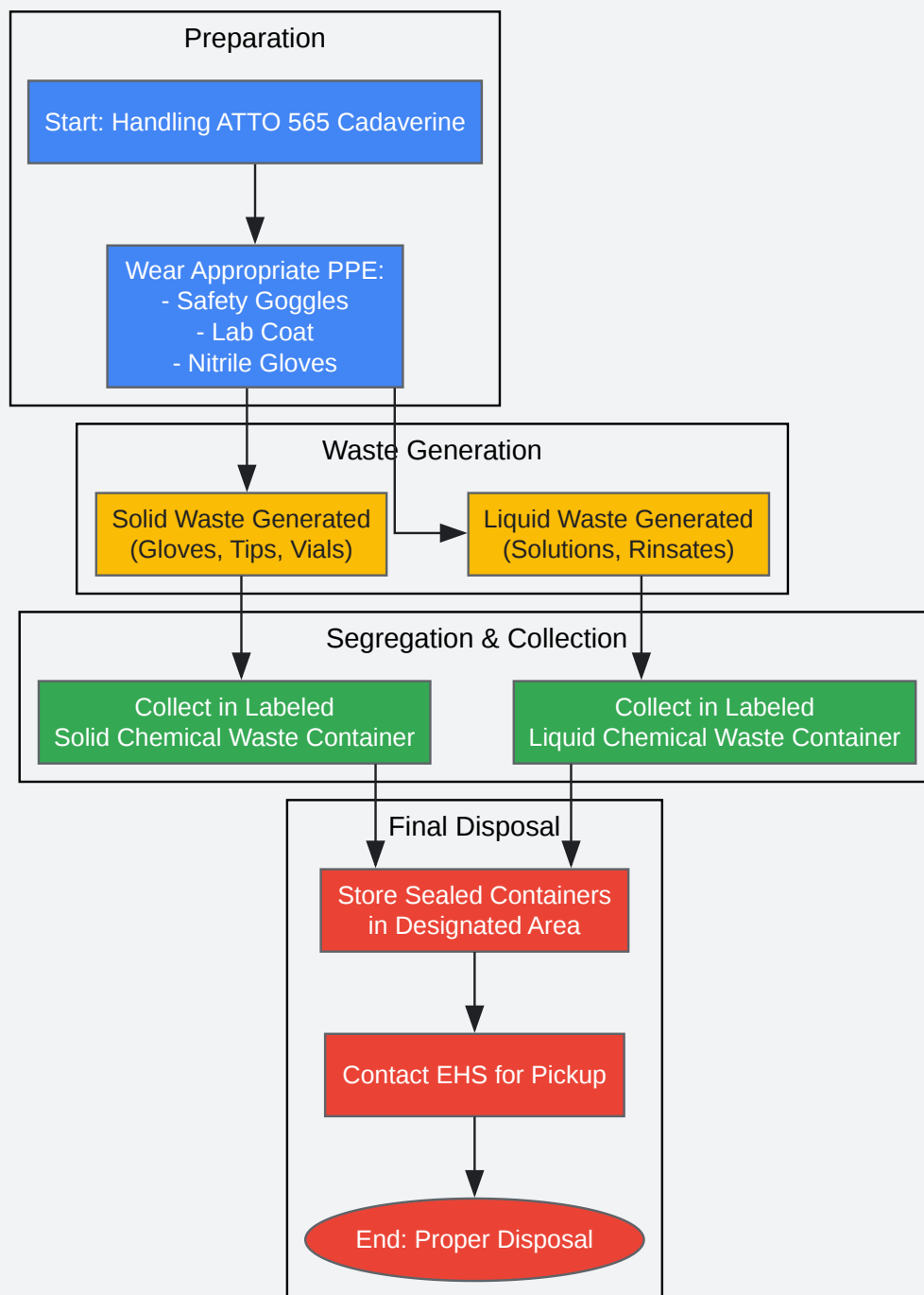
- **Minor Spills:**
  - Restrict access to the affected area.
  - Wearing appropriate PPE, absorb the spill with an inert material (e.g., vermiculite, sand).

- Collect the absorbed material into a sealed, labeled container for disposal as chemical waste.
- Clean the spill area with a suitable decontamination solution.
- Exposure:
  - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
  - Skin Contact: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation persists.
  - Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.
  - Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

## IV. Experimental Workflow for Disposal

The following diagram illustrates the logical workflow for the proper disposal of **ATTO 565 cadaverine**.

## ATTO 565 Cadaverine Disposal Workflow

[Click to download full resolution via product page](#)**ATTO 565 Cadaverine Disposal Workflow**

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